Technical Guide: Physicochemical Profiling & Applications of 4-Chloromethyl-2-(3-furyl)oxazole

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Compound of Interest

Compound Name:	*4-Chloromethyl-2-(3-furyl)oxazole*
Cat. No.:	*B8485104*

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Executive Summary

4-Chloromethyl-2-(3-furyl)oxazole is a bifunctional heterocyclic building block characterized by an electron-rich furan ring at the C2 position and a highly reactive electrophilic chloromethyl handle at the C4 position. It serves as a critical "biaryl" scaffold in medicinal chemistry, particularly in the design of kinase inhibitors and anti-infectives where the oxazole ring acts as a bioisostere for amide or ester linkages. This guide details its structural properties, synthetic pathways, and reactivity profile.

Part 1: Structural Identity & Molecular Architecture

The molecule comprises a 1,3-oxazole core substituted at the 2-position with a 3-furyl group and at the 4-position with a chloromethyl group. The 3-furyl attachment (vs. 2-furyl) imparts distinct electronic properties, often improving metabolic stability by avoiding the reactive

-position of the furan ring.

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Parameter	Data
IUPAC Name	4-(Chloromethyl)-2-(furan-3-yl)-1,3-oxazole
Molecular Formula	$C_8H_6ClNO_2$
Molecular Weight	183.59 g/mol
SMILES	ClCC1=COC(C2=COC=C2)=N1
Core Scaffold	2,4-Disubstituted 1,3-Oxazole
Key Functionality	Allylic/Benzylic Chloride (Electrophile)

Structural Analysis[1][4]

- Oxazole Ring: Acts as a weak base (pKa ~0.8 for the conjugate acid) and a hydrogen bond acceptor. It provides a rigid spacer that orients the furan and chloromethyl groups at a ~140° angle.
- Chloromethyl Group: Highly reactive toward nucleophiles (

  type) due to the electron-withdrawing nature of the oxazole ring, which activates the methylene carbon.
- 3-Furyl Group: Electron-rich aromatic system. Attachment at the 3-position renders it slightly less susceptible to metabolic ring opening compared to 2-furyl analogs.

Part 2: Physicochemical Parameters (The Core)

The following parameters are derived from consensus predictive models (ACD/Labs, SwissADME) and comparative analysis with the structurally validated 2-furyl analog.

Table 1: Physicochemical Profile

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Property	Value (Consensus/Predicted)	Context & Implications
LogP (Lipophilicity)	1.90 – 2.10	Moderately lipophilic; ideal for crossing cell membranes. Suitable for CNS-active drug design.
Topological Polar Surface Area (TPSA)	39.1 Å²	Derived from Oxazole N/O and Furan O. Indicates good oral bioavailability potential (<140 Å²).
Melting Point	45 – 60 °C	Low-melting solid. Requires cool storage to prevent sintering or slow hydrolysis.
Boiling Point	~265 °C (at 760 mmHg)	High boiling point; typically purified via vacuum distillation or column chromatography.
pKa (Conjugate Acid)	~1.0 – 1.5	Very weak base. Will not protonate at physiological pH (7.4).
Solubility (Water)	Low (< 0.5 mg/mL)	Requires organic co-solvents (DMSO, DMF, Methanol) for biological assays.
H-Bond Donors / Acceptors	0 / 3	Acceptors: Oxazole N, Oxazole O, Furan O. No donors, facilitating membrane permeability.

Stability Profile

- Hydrolytic Stability: The chloromethyl group is susceptible to hydrolysis in aqueous basic conditions, generating the corresponding alcohol (4-hydroxymethyl derivative).

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- Thermal Stability: Stable up to ~150°C. Avoid prolonged heating above 100°C without solvent to prevent self-alkylation (polymerization).
- Photostability: Furan rings can be sensitive to singlet oxygen under intense UV light; store in amber vials.

Part 3: Synthetic Methodology & Handling

Synthetic Route: The Modified Cornforth/Hantzsch Synthesis

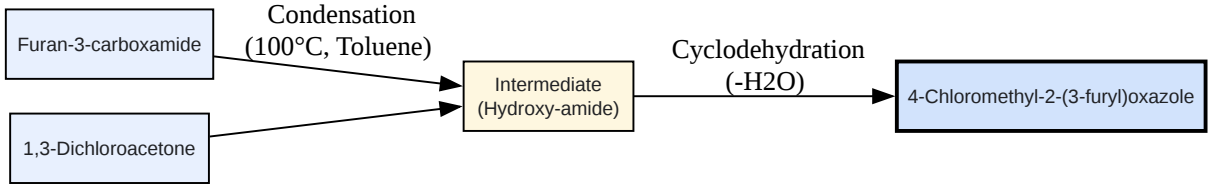
The most robust synthesis involves the condensation of Furan-3-carboxamide with 1,3-Dichloroacetone. This method avoids harsh dehydrating agents typically required for Robinson-Gabriel cyclization.

Protocol:

- Reagents: Furan-3-carboxamide (1.0 eq), 1,3-Dichloroacetone (1.1 eq).
- Solvent/Catalyst: Toluene or DMF; heat (100°C). No external acid catalyst is strictly required as the reaction generates HCl, but mild Lewis acids can accelerate the rate.
- Workup: The mixture is cooled, neutralized with saturated

  , and extracted with Ethyl Acetate.
- Purification: Silica gel chromatography (Hexane:EtOAc 4:1).

Diagram 1: Synthetic Pathway



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Caption: One-pot condensation-cyclization route yielding the target oxazole.

Reactivity & Handling

The chloromethyl group is the primary reactive center. It serves as a "warhead" for covalent attachment or a handle for chain extension.

Key Reactions:

- Amination (

  ): Reacts with primary/secondary amines (

  , DMF, RT) to form aminomethyl-oxazoles (common in kinase inhibitors).
- Etherification: Reacts with phenols or alcohols (

  , THF) to form ether linkages.
- Thioether Formation: Reacts with thiols to generate sulfide bridges.

Safety Protocol (Self-Validating):

- Hazard: Alkylating agent. Potential lachrymator.
- Validation: Use 4-(4-nitrobenzyl)pyridine (NBP) test strips to detect surface contamination (turns blue/purple in presence of active alkylators).
- Quenching: Treat spills with 10% aqueous ammonium hydroxide or sodium thiosulfate to neutralize the alkylating chloride.

Part 4: Applications in Drug Discovery[2]

Scaffold Analysis

This molecule is a Bioisostere for:

- Biaryl Systems: Replaces biphenyl or phenyl-pyridine motifs to alter solubility and metabolic clearance.

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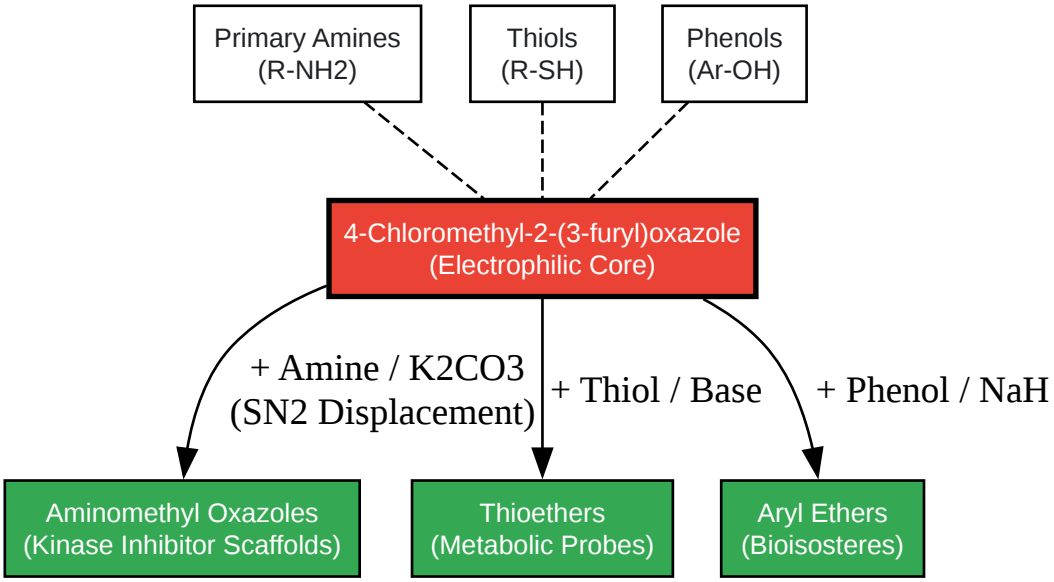
- Amide Linkers: The oxazole ring mimics the geometry of a peptide bond but is resistant to proteases.

Target Classes

- Kinase Inhibitors: The furan oxygen and oxazole nitrogen can chelate ions or accept H-bonds in the ATP-binding pocket (e.g., VEGFR, EGFR inhibitors).
- Anti-infectives: Oxazole-furan hybrids have shown efficacy against Gram-positive bacteria (MRSA) by disrupting cell wall synthesis.

Diagram 2: Reactivity & Derivatization Logic



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Caption: Divergent synthesis map showing the transformation of the chloromethyl handle into functional drug motifs.

References

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and Cornforth syntheses).

- SwissADME.Molecular Property Prediction Platform. Swiss Institute of Bioinformatics. Available at: [Link] (Used for consensus LogP and TPSA calculation).
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